

Essential Safety and Logistics for Handling 2-Methoxybenzoic acid-13C6

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Compound of Interest

Compound Name: 2-Methoxybenzoic acid-13C6

Cat. No.: B15143581

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Methoxybenzoic acid-13C6**. The following procedures ensure safe handling from receipt to disposal.

Chemical Identifier:

- Substance Name: **2-Methoxybenzoic acid-13C6**
- Synonyms: o-Anisic acid-13C6, 2-Carboxyanisole-13C6
- CAS Number: 579-75-9 (for the unlabeled compound)

Hazard Identification: 2-Methoxybenzoic acid is classified as a substance that:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)

Stable isotope-labeled compounds are chemically and physically similar to their unlabeled counterparts.[\[4\]](#) Therefore, **2-Methoxybenzoic acid-13C6** should be handled with the same precautions as the unlabeled compound. The isotopic labeling with 13C does not introduce a radiological hazard.[\[4\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Methoxybenzoic acid-13C6** to minimize exposure risk.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles or Glasses	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may also be appropriate. [1] [5] [6] [7]
Skin Protection	Gloves	Chemically resistant, impervious gloves (e.g., Butyl rubber, nitrile rubber, PVC, neoprene, or Viton). [6] Gloves must be inspected before use and disposed of properly after handling the chemical. [5]
Protective Clothing	A lab coat or chemical-resistant suit should be worn to prevent skin contact. [8]	
Respiratory Protection	Respirator	In case of inadequate ventilation or when dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [5] [6] [9] [10]

Operational Plan: Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store the container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Keep the container tightly closed when not in use.[\[11\]](#)[\[13\]](#)

2. Preparation and Weighing:

- Handle the compound in a designated area, such as a chemical fume hood, to ensure good ventilation and prevent inhalation of dust.[\[1\]](#)[\[4\]](#)[\[13\]](#)
- Minimize the generation of dust during handling.[\[11\]](#)[\[13\]](#)
- Use non-sparking tools and ground equipment to prevent electrostatic discharge.[\[5\]](#)

3. Experimental Use:

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)[\[13\]](#)
- Do not eat, drink, or smoke in the laboratory where the compound is being handled.[\[1\]](#)[\[4\]](#)[\[13\]](#)
- Always wash hands thoroughly with soap and water after handling the product.[\[1\]](#)[\[11\]](#)[\[13\]](#)

4. Spill Management:

- Minor Spills:
 - Wear appropriate PPE.[\[8\]](#)[\[13\]](#)
 - Clean up spills immediately.[\[13\]](#)
 - Use dry clean-up procedures and avoid generating dust.[\[13\]](#) Moisten materials first or use a HEPA filter vacuum.[\[8\]](#)
 - Sweep or shovel the spilled material into a suitable, labeled container for disposal.[\[1\]](#)[\[11\]](#)
[\[14\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[13\]](#)

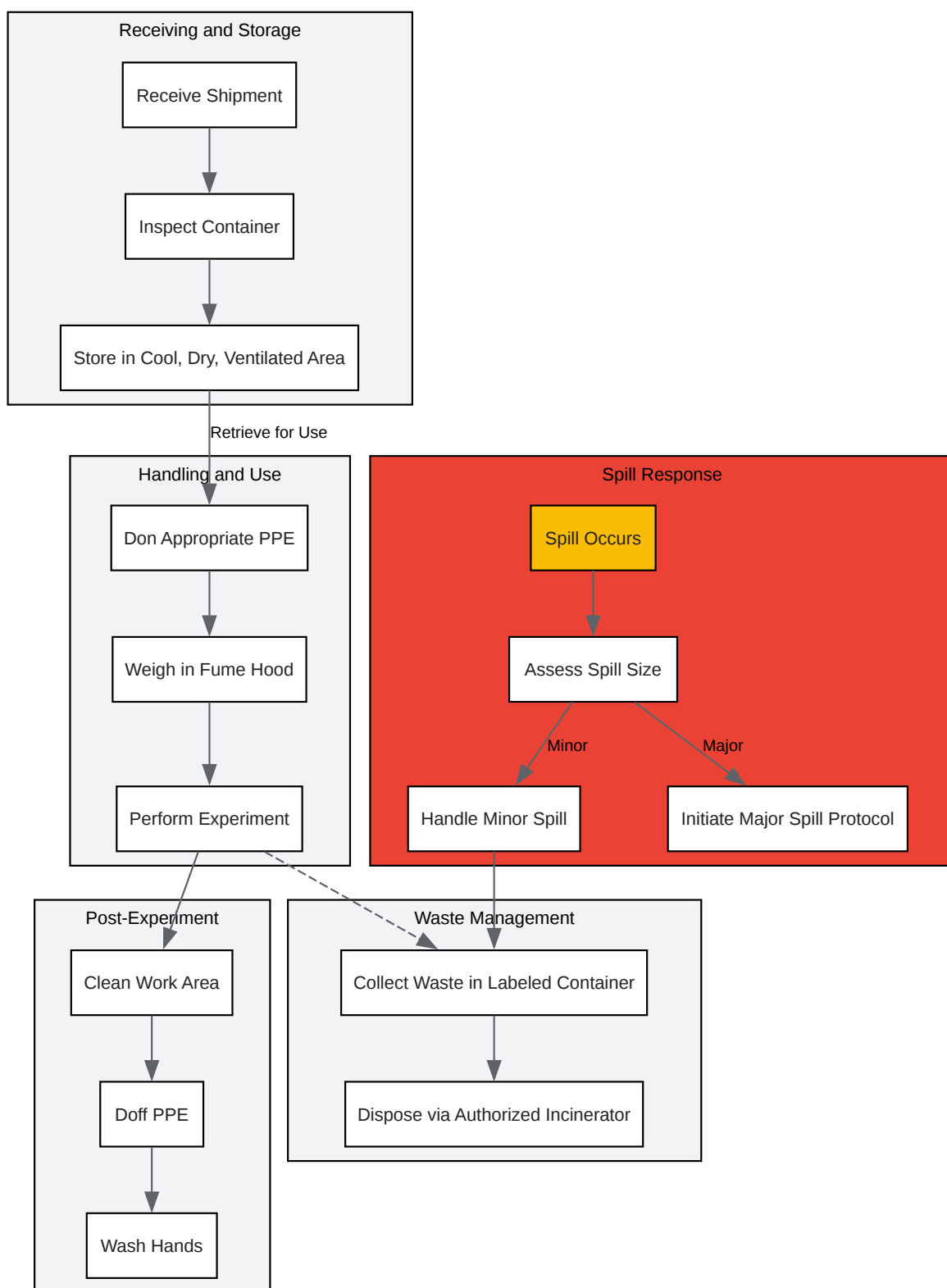
- Alert the appropriate emergency response team.[13]
- Control personal contact with the substance by using protective equipment.[13]

Disposal Plan

Waste containing **2-Methoxybenzoic acid-13C6** should be handled in accordance with local, state, and federal regulations for chemical waste.[4] As stable isotopes are not radioactive, no special precautions for radioactivity are necessary, and the disposal procedures are generally the same as for the unlabeled compound.[4]

- Waste Collection: Collect waste material in a clearly labeled, sealed container.[5][13]
- Disposal Method: The recommended method of disposal is to send the chemical waste to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1] Alternatively, it can be disposed of in an authorized landfill, but this should be confirmed with the state land waste management authority.[13] Do not let the chemical enter drains.[5]
- Contaminated Materials: Dispose of contaminated gloves, clothing, and other materials in the same manner as the chemical waste.[9]

Workflow for Handling 2-Methoxybenzoic acid-13C6



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Caption: Workflow for the safe handling of **2-Methoxybenzoic acid-13C6**.

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